

What is Fluorescent red 731 reactive?

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Fluorescent red 731 reactive*

Cat. No.: *B12056615*

[Get Quote](#)

Technical Guide: **Fluorescent Red 731 Reactive** (NHS-Ester)[[1](#)]

Executive Summary & Core Utility

Fluorescent Red 731 Reactive is a high-performance near-infrared (NIR) fluorophore designed for the covalent labeling of proteins, antibodies, and amino-modified oligonucleotides. Chemically, it is an N-hydroxysuccinimide (NHS) ester derivative of a cyanine-based chromophore.

Its primary utility lies in the NIR window (700–900 nm). Unlike visible spectrum dyes (e.g., FITC, TRITC), Fluorescent Red 731 operates in a spectral region where biological tissue autofluorescence is minimal and light penetration is maximal. This makes it a critical tool for in vivo imaging and high-sensitivity western blotting where background noise must be eliminated.

Key Technical Advantages:

- **Deep Tissue Penetration:** Long-wavelength emission (759 nm) reduces photon scattering.
- **Low Background:** Escapes the autofluorescence envelope of collagen and hemoglobin.
- **High Extinction Coefficient:**

, ensuring bright signal output per conjugation event.

Chemical & Spectral Specifications

The following parameters are critical for experimental design and instrument configuration.

Parameter	Value	Notes
Chemical Name	Fluorescent Red 731 Reactive (NHS-Ester)	Target: Primary Amines ()
Formula		
Molecular Weight	859.98 g/mol	
Absorbance Max ()	736 nm	Measured in Ethanol
Emission Max ()	759 nm	Measured in Ethanol
Stokes Shift	23 nm	Minimizes self-quenching
Molar Extinction ()		High quantum efficiency potential
Solubility	DMF, DMSO	Hydrolytically unstable in water

Mechanism of Action: NHS-Ester Conjugation

The "Reactive" designation refers to the NHS-ester functional group.^{[1][2][3]} This group reacts specifically with primary amines—typically the

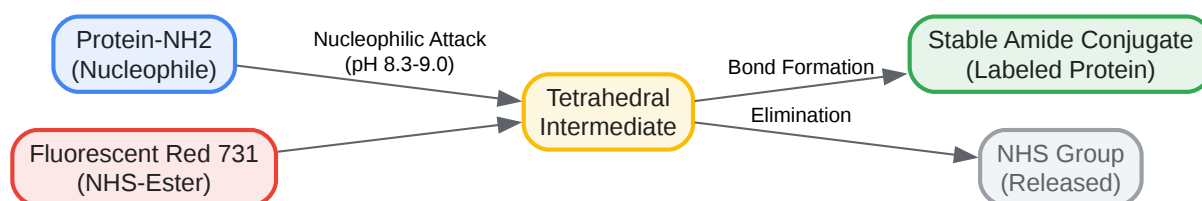
-amino group of Lysine (K) residues or the N-terminus of a polypeptide chain.

The Reaction Logic:

- **Nucleophilic Attack:** The amine on the protein attacks the carbonyl carbon of the NHS ester.

- **Leaving Group Release:** N-hydroxysuccinimide is released as a byproduct.
- **Amide Bond Formation:** A stable, covalent amide bond is formed between the fluorophore and the protein.

Critical Constraint: This reaction competes with hydrolysis. In aqueous solutions, water molecules can also attack the NHS ester, deactivating the dye. Therefore, pH control and rapid mixing are non-negotiable.



[Click to download full resolution via product page](#)

Caption: The nucleophilic substitution pathway where a primary amine replaces the NHS leaving group to form a stable conjugate.

Validated Experimental Protocol

This protocol is designed to maximize the Degree of Labeling (DOL) while preserving protein function.

Phase 1: Pre-Conjugation Preparation

- **Buffer Exchange:** The protein must be in an amine-free buffer. Do not use Tris or Glycine, as they act as competitive substrates and will quench the dye.
- **Target Buffer:** 50 mM Sodium Bicarbonate (), pH 9.0.[3]
- **Protein Concentration:** Adjust to . Lower concentrations promote hydrolysis over conjugation.

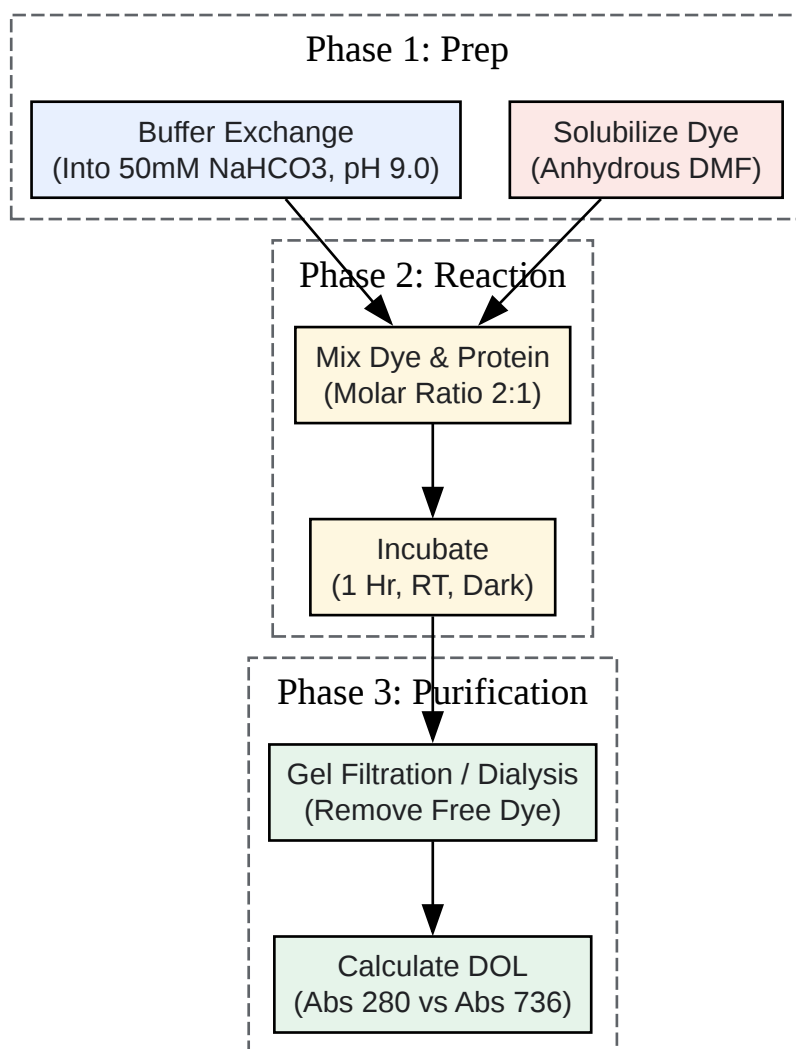
Phase 2: Conjugation Workflow

- Dye Solubilization:
 - Dissolve 1 mg of **Fluorescent Red 731 Reactive** in 50 μ L anhydrous DMF (Dimethylformamide).
 - Note: Prepare immediately before use. NHS esters degrade in minutes if exposed to moisture.
- Reaction Setup:
 - Add the dye solution to the protein dropwise while stirring gently.
 - Stoichiometry: Target a Dye-to-Protein molar ratio of 2:1 to 5:1.
 - Why? A slight excess ensures labeling, but excessive dye causes quenching and precipitation.
- Incubation:
 - Incubate for 1 hour at Room Temperature (20-25°C) in the dark.
 - Optimization: Constant gentle agitation is preferred to prevent local concentration gradients.

Phase 3: Purification (The "Stop" Step)

Unreacted dye must be removed to prevent high background noise.

- Method: Size Exclusion Chromatography (Desalting Column, e.g., Sephadex G-25) or Dialysis.
- Elution Buffer: PBS (pH 7.4) + 0.01% Sodium Azide (if storage is required).



[Click to download full resolution via product page](#)

Caption: Step-by-step conjugation workflow ensuring removal of competitive amines and unreacted fluorophores.

Quality Control: Degree of Labeling (DOL)

After purification, you must quantify how many dye molecules are attached to each protein molecule.

The Formula:

Variables:

- : Absorbance of conjugate at 736 nm.
- : Molar extinction coefficient of the protein (e.g., IgG).
- : Absorbance of conjugate at 280 nm.
- : Correction Factor (Absorbance of the dye at 280 nm / Absorbance at max). For Cyanine 7-like dyes, estimate CF
0.04 - 0.08 if specific datasheet value is unavailable.
- :
.[3]

Target DOL:

- Antibodies (IgG): Ideal DOL is 1.0 – 2.0.
- Warning: A DOL > 3.0 often leads to precipitation or "self-quenching," where fluorophores transfer energy to each other rather than emitting light, reducing signal.

Troubleshooting & Optimization

Issue	Root Cause	Corrective Action
Low Labeling Efficiency (DOL < 0.5)	Buffer contained amines (Tris/Glycine).	Dialyze strictly into Carbonate/Bicarbonate or PBS (pH 8.5+).
Hydrolysis of NHS ester.	Use fresh anhydrous DMF; ensure dye stock is dry.	
Protein Precipitation	Over-labeling (Hydrophobic burden).	Reduce Dye:Protein molar ratio during reaction.[3]
High Background on Blot/Image	Free dye not removed.	Repeat gel filtration or dialysis steps.
No Signal	Incorrect Filter Set.	Ensure excitation is ~730nm and emission filter captures ~760nm+.

References

- Sigma-Aldrich. (n.d.). **Fluorescent Red 731 Reactive** Product Datasheet (Product No. 56794).[1][2][4][5] Merck KGaA.
- Hermanson, G. T. (2013). Bioconjugate Techniques (3rd Edition). Academic Press. (Standard text for NHS-ester chemistry mechanisms).
- Cytiva. (n.d.). Spectroscopic Properties of Cyanine Dyes. (Reference for general NIR dye behavior and correction factors).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Red-fluorescent-protein-excitation-emission | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [2. Far red fluorescent protein | Sigma-Aldrich \[sigmaaldrich.com\]](#)

- [3. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [4. Far-red fluorescent dye | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [5. Red | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [What is Fluorescent red 731 reactive?]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12056615/docs#what-is-fluorescent-red-731-reactive\]](https://www.benchchem.com/product/b12056615/docs#what-is-fluorescent-red-731-reactive)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

